

Understanding 1/f Noise and the CCS Technique

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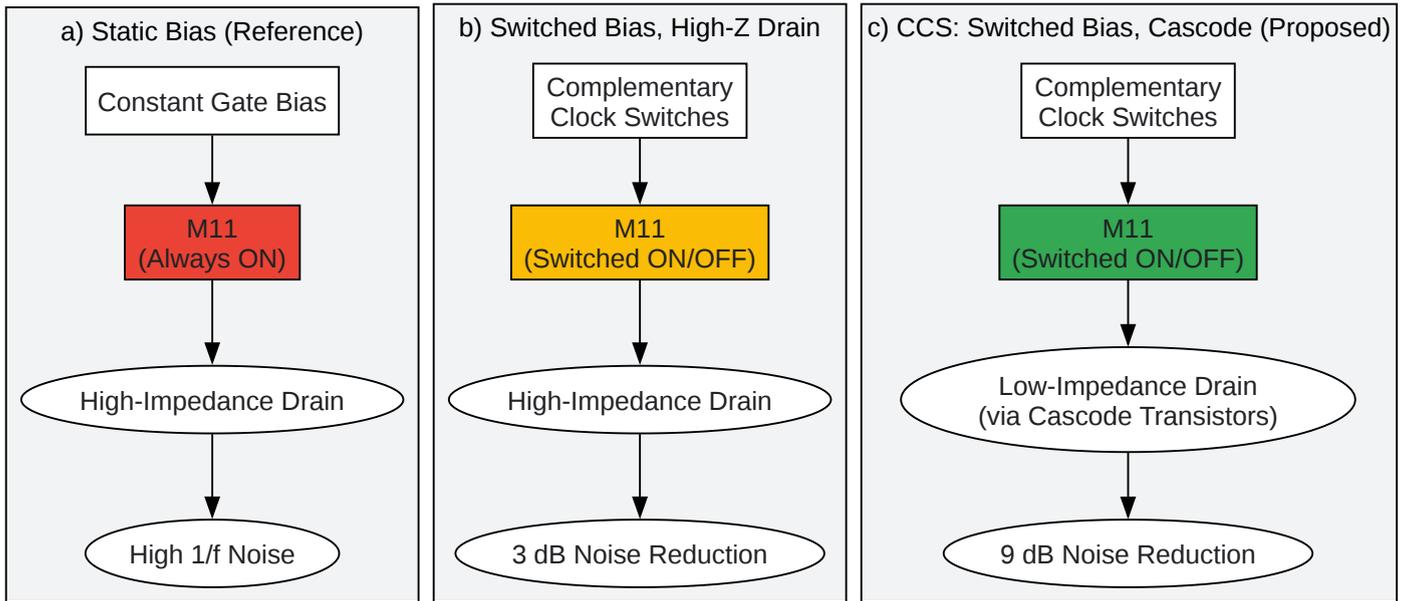
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1/f noise (flicker noise) is a low-frequency phenomenon that can significantly impact the sensitivity of electronic circuits, especially those involved in low-frequency signal processing or that use frequency down-conversion [1]. It's a primary concern for the accuracy of experimental data.

The **Complementary Cascode Switching (CCS)** technique is a hardware-based method designed to mitigate this noise. The core principle involves using two identical MOSFET transistors (M11 and M12) that are switched with complementary 50% duty cycle clocks. This switching action, combined with a cascode structure that presents a low-impedance node to the drains, disrupts the flicker noise generation process, pushing the noise to higher harmonics of the switching frequency where it can be filtered out [1].

The diagram below illustrates the three key circuit configurations analyzed in the study:

Comparison of 1/f Noise Mitigation Circuit Configurations



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Experimental Protocol & Performance Data

This section provides the methodology for implementing the CCS technique and a summary of its quantitative performance as reported in the source research [1].

Experimental Protocol: Implementing the CCS Technique

- **Circuit Fabrication:** The receiver circuit, including the CCS-based OOK detector, matching circuitry, limiter, and All-Digital Clock and Data Recovery (ADCDR) unit, is realized in a 65 nm CMOS LPE technology.
- **Clock Signal Setup:**
 - Generate two complementary clock signals with a **1 MHz** switching frequency and a **50% duty cycle**.

- It is critical to minimize the overlap between these two signals. Use de-skewing circuits to ensure one switch turns off before the other turns on.
- **Biasing:** Apply the constant bias voltage to the GATE terminal when the switches are in the "ON" state.
- **Measurement & Validation:**
 - Use a spectrum analyzer to measure the drain current noise across the frequency band of interest (e.g., up to 100 kHz).
 - Compare the noise profile against a statically-biased reference circuit to quantify the reduction in $1/f$ noise.

Performance Metrics of the 120 GHz Receiver using CCS [1]

Parameter	Measured Value	Notes / Context
1/f Noise Reduction	9 dB	Reduction in drain current noise at frequencies up to 100 kHz.
Power Consumption	52 μ W	Total for the receiver chain (OOK detector: 2 μ W, Limiter: 40 μ W, ADCDR: 58 μ W).
Energy Efficiency	5.2 pJ/bit	-
Data Rate	100 kb/s	-
Receiver Sensitivity	-46 dBm	-
Technology Node	65 nm CMOS LPE	GlobalFoundries technology.
On-Chip Area	0.56 mm ²	-

Key Configuration Findings [1]

- **Duty Cycle:** A **50% duty cycle** was found to be optimal for achieving the maximum 9 dB noise reduction.
- **Clock Overlap:** A small, controlled clock overlap (simulations showed up to 50 ns) can yield an additional ~ 1 dB reduction, but must be carefully managed.

- **Cascode Transistors:** The width-to-length (W/L) ratio of the cascode transistors significantly impacts performance. Keeping the WL product constant while adjusting the ratio was key to achieving the reported noise reduction.

Troubleshooting Guide & FAQs

Frequently Asked Questions

- **Q1: Why is my circuit not achieving the full 9 dB of noise reduction?**
 - **A1:** The most common reasons are a deviation from the 50% clock duty cycle, excessive overlap between the complementary clock signals, or suboptimal sizing of the main or cascode transistors. Verify your clock characteristics and layout parameters against the protocol.
- **Q2: Can the CCS technique be applied to any low-frequency circuit?**
 - **A2:** The technique is particularly well-suited for circuits that are not processing continuous signals, such as oscillators and the OOK detector described. It may not be directly applicable to circuits that are always on, like a standard operational amplifier [1].
- **Q3: How does the 1/f noise reduction impact overall receiver performance?**
 - **A3:** By lowering the 1/f noise corner frequency, the CCS technique improves the sensitivity of the receiver in the low-frequency baseband, which is crucial for accurately detecting and decoding modulated signals, especially at low data rates [1].

Troubleshooting Common Problems

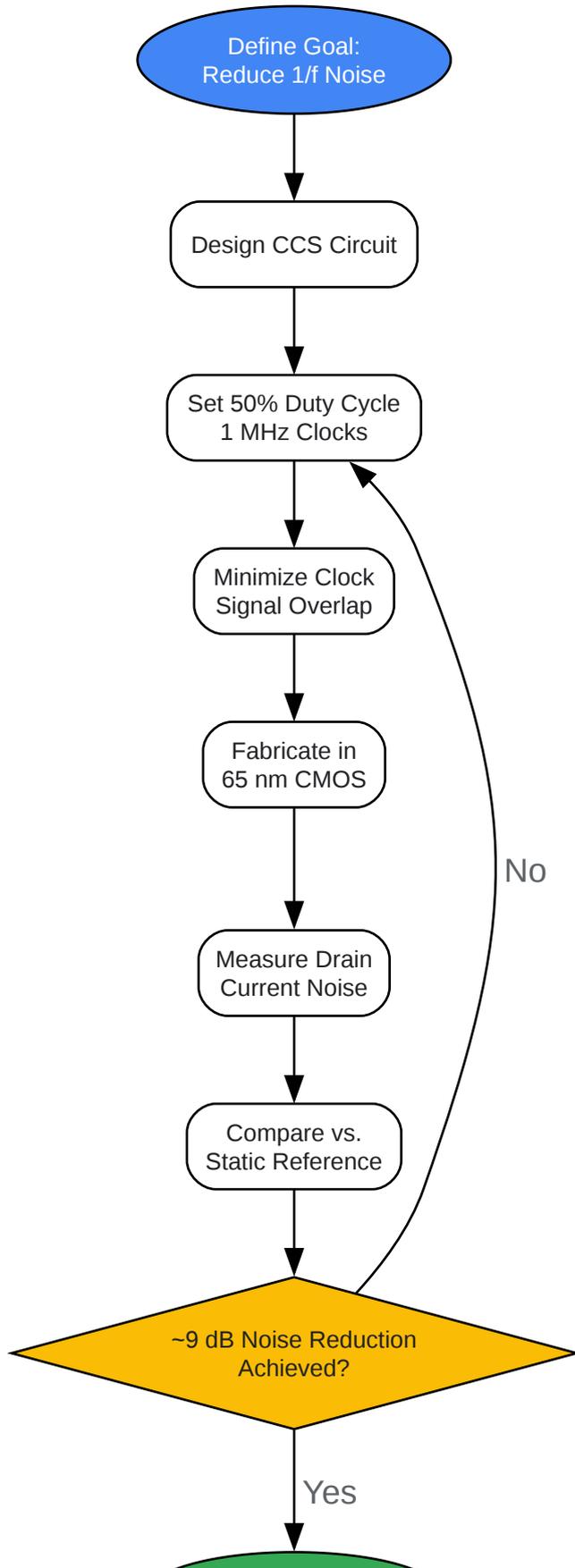
Problem	Possible Cause	Solution
Insufficient noise reduction (<9 dB)	Non-50% clock duty cycle; Significant clock signal overlap.	Use a precision clock generator; Implement de-skewing circuits.
Signal distortion at output	Transistors operating in non-saturation region when ON.	Check drain-source voltage; Adjust bias point to ensure saturation.
High power consumption	Incorrect sizing of transistors; Switching losses.	Re-simulate and optimize transistor dimensions (W/L) for power.

Theoretical Background and Workflow

The CCS technique works by fundamentally altering the noise characteristics of the transistor. Switching the gate bias between strong inversion and accumulation states reduces the trapping/detrapping events that cause $1/f$ noise. The cascode structure and complementary switching then modulate this reduced noise, shifting its power to higher frequencies (harmonics of the 1 MHz switch frequency) where it is less harmful to the baseband signal [1].

The following flowchart summarizes the overall experimental workflow from concept to validation:

CCS Technique Implementation Workflow



Technique Validated

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References

1. Fundamentals of 1/f noise reduction technique based on ... [nature.com]

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